

Personal protective equipment for handling Isophorone-d5

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Compound of Interest

Compound Name: Isophorone-d5

Cat. No.: B3333701

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Essential Safety and Handling Guide for Isophorone-d5

This guide provides critical safety, handling, and disposal information for **Isophorone-d5**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe and effective use of this compound in a laboratory setting.

Immediate Safety Concerns and Personal Protective Equipment (PPE)

Isophorone-d5, similar to its non-deuterated counterpart, is a hazardous chemical. It is harmful if swallowed or in contact with skin, causes serious eye irritation, may cause respiratory irritation, and is a suspected carcinogen.^{[1][2][3]} It is also a combustible liquid.^{[1][4]} Adherence to strict safety protocols is mandatory.

Table 1: Required Personal Protective Equipment (PPE) for Handling **Isophorone-d5**

Protection Type	Specification	Rationale and Citation
Eye & Face	Chemical splash goggles with side protection. A face shield should be worn if there is an elevated risk of splashing.[4][5]	To prevent eye contact which can cause serious irritation.[1][2]
Hand	Chemical-resistant gloves (e.g., Nitrile or Chloroprene), tested according to EN 374.[2][5] It is recommended to wear two pairs as a precautionary measure.[5]	To prevent skin contact, as the substance is harmful.[1][2] Always use proper glove removal technique.[5]
Body	A buttoned, full-length laboratory coat.[5] Wear appropriate protective clothing to prevent skin exposure.[4][6]	To protect skin from accidental splashes and contamination.[5]

| Respiratory| All handling should occur inside a certified chemical fume hood.[5] If use outside a fume hood is unavoidable, respiratory protection is required.[5][7] | To prevent inhalation of vapors, which can cause respiratory irritation.[1][2] |

Chemical and Physical Properties

Understanding the properties of **Isophorone-d5** is crucial for safe handling and storage.

Table 2: Physical and Chemical Data for Isophorone and **Isophorone-d5**

Property	Value	Source
Chemical Formula	C₉H₉D₅O	[3]
Molecular Weight	143.24 g/mol	[3]
Appearance	Clear, colorless liquid with a peppermint-like odor. [8] [9]	[8] [9]
Boiling Point	213-214 °C (lit.)	[3]
Melting Point	-8 °C (lit.)	[3]
Density	0.956 g/mL at 25 °C	[3]
Flash Point	96.0 °C (204.8 °F) - closed cup	[3]
Storage Temperature	-20°C	[3]
OSHA PEL (8 HR TWA)	0.0050 ppm (for Isophorone diisocyanate)	[5]

| OSHA STEL | 0.02 ppm (for Isophorone diisocyanate) |[\[5\]](#) |

Operational Plan: From Preparation to Disposal

This section provides a step-by-step guide for the safe handling and disposal of **Isophorone-d5**.

Step 1: Preparation and Pre-Handling

- **Risk Assessment:** Before beginning work, perform a risk assessment specific to your experiment.
- **Fume Hood:** Ensure the chemical fume hood is certified and functioning with a face velocity between 80-125 feet per minute.[\[5\]](#)
- **Gather Materials:** Assemble all necessary equipment, including PPE, spill cleanup materials (absorbent pads, sand, or vermiculite), and waste containers.[\[4\]](#)

- Emergency Equipment: Confirm that an eyewash station and safety shower are accessible and operational.[4]
- Equilibrate Compound: Before opening, allow the **Isophorone-d5** container to equilibrate to room temperature to prevent condensation of atmospheric moisture, which could compromise isotopic purity.[10]

Step 2: Safe Handling Protocol

- Work Area: Conduct all manipulations of **Isophorone-d5** exclusively within a chemical fume hood.[5]
- Avoid Contact: Avoid all contact with skin and eyes and prevent the inhalation of any vapor or mist.[1][6]
- Dispensing: When transferring the liquid, use appropriate tools to minimize splashes or aerosol generation.
- Container Management: Keep the container tightly closed when not in use to prevent contamination and evaporation.[1][4] Store in a cool, dry, and well-ventilated area.[1][4] For long-term stability, store at -20°C in an amber vial to protect from light.[3][10]
- Hygiene: Do not eat, drink, or smoke in the handling area.[1][11] Wash hands thoroughly before breaks and immediately after handling the product.[5][11]

Step 3: Spill and Emergency Procedures

- Evacuation: In case of a significant spill, immediately evacuate the area and alert others.[5]
- Containment: For small spills within the fume hood, absorb the liquid with an inert material like vermiculite, sand, or earth.[4] Prevent the spill from entering drains.[2][6]
- Cleanup: Scoop the absorbed material using non-sparking tools into a suitable, labeled container for hazardous waste disposal.[4]
- First Aid:

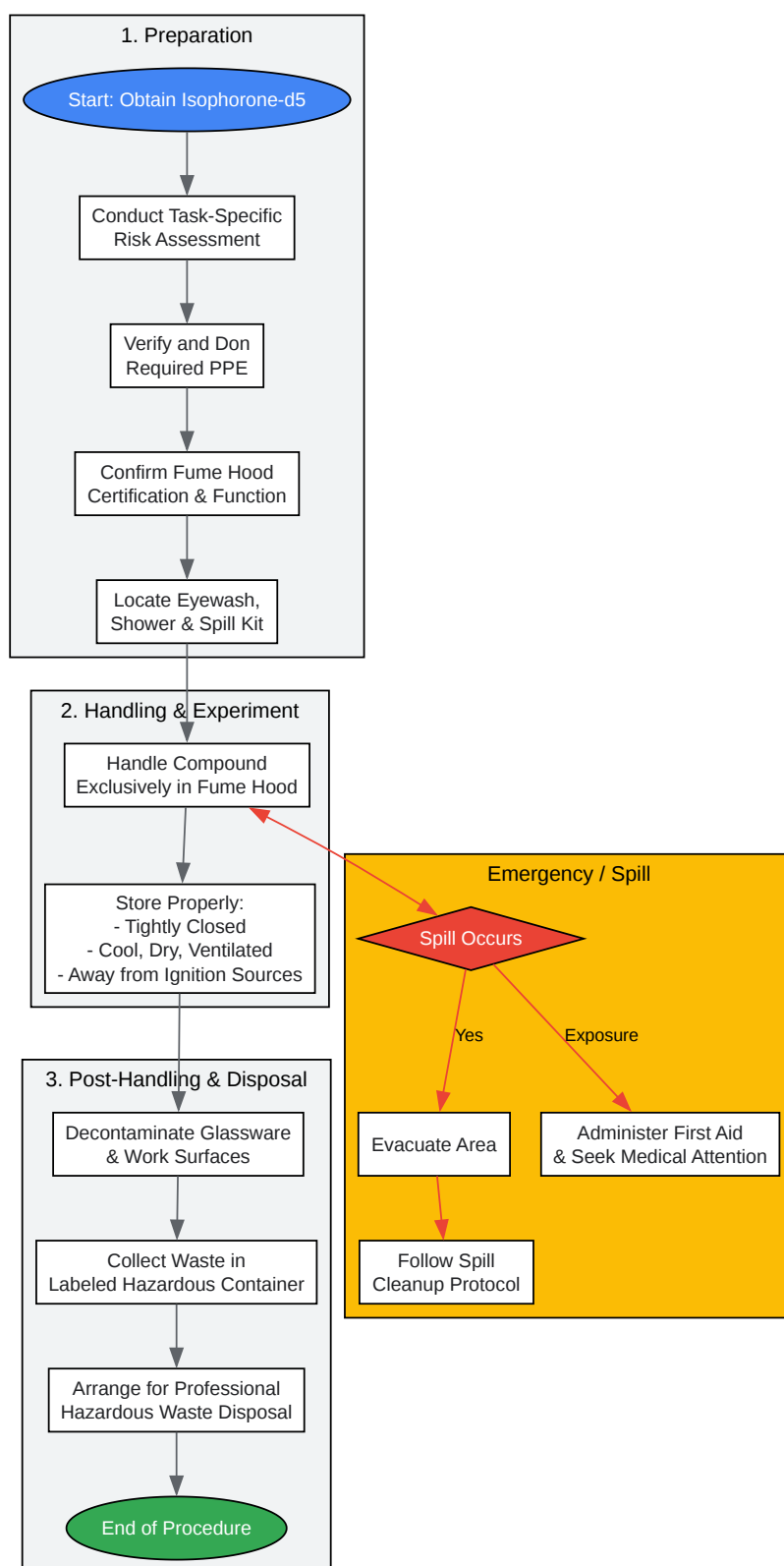
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin with plenty of soap and water.[1][11]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek medical attention.[4][11]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek immediate medical aid.[4][7]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[4][11]

Step 4: Waste Disposal Plan

- Waste Classification: **Isophorone-d5** and any materials contaminated with it must be treated as hazardous waste.[2]
- Containerization: Store waste in a dedicated, closed, and properly labeled hazardous waste container.[5]
- Disposal Method: Contact a licensed professional waste disposal service.[1] The recommended disposal method is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1]
- Regulations: Adhere to all federal, state, and local environmental regulations for hazardous waste disposal.[1] Do not dispose of it in the sewage system.[1][2]

Workflow for Handling Isophorone-d5

The following diagram outlines the logical steps and decision points for the safe handling of **Isophorone-d5**.



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Caption: Workflow for the safe handling and disposal of **Isophorone-d5**.

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